Application Notes and Protocols for Long-Term Storage of VU-1545

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Compound of Interest

Compound Name:	*VU-1545*
CAS No.:	*890764-63-3*
Cat. No.:	*B1684061*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines and protocols for the long-term storage and handling of **VU-1545**, a potent and selective positive allosteric modulator (PAM) of the metabotropic glutamate receptor 5 (mGluR5) and an inhibitor of the inwardly rectifying potassium channel Kir2.1. Adherence to these recommendations is crucial for maintaining the compound's integrity, ensuring experimental reproducibility, and generating reliable data.

Compound Information

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Property	Value
IUPAC Name	N-(1-(2-fluorophenyl)-3-phenyl-1H-pyrazol-5-yl)-4-nitrobenzamide
Molecular Formula	$C_{22}H_{15}FN_4O_3$
Molecular Weight	402.38 g/mol
CAS Number	890764-63-3
Appearance	Yellow solid
Primary Targets	mGluR5 (Positive Allosteric Modulator), Kir2.1 (Inhibitor)

Long-Term Storage Conditions

Proper storage is critical to prevent the degradation of **VU-1545**. The following conditions are recommended for maintaining the stability of the compound in both solid and solution forms.

Solid Compound

For long-term storage of **VU-1545** in its solid (powder) form, the following conditions should be maintained to minimize degradation.

Parameter	Recommended Condition	Rationale
Temperature	-20°C	Reduces the rate of potential solid-state degradation reactions.
Atmosphere	Inert gas (e.g., Argon, Nitrogen)	Minimizes oxidation.
Light Exposure	Protected from light (amber vial)	Prevents photodegradation.
Humidity	Low humidity (desiccator)	Prevents hydrolysis.

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Stock Solutions

It is generally recommended to prepare fresh solutions for immediate use. However, if storage of stock solutions is necessary, the following guidelines should be followed.

Solvent	Storage Temperature	Maximum Storage Duration	Notes
DMSO	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.
DMSO	-20°C	1 month	For shorter-term storage. Aliquot to avoid repeated freeze-thaw cycles.
Aqueous Buffers	Not Recommended	Use immediately	VU-1545 has low aqueous solubility and is prone to hydrolysis. If temporary storage is unavoidable, keep on ice and use within a few hours.

Note: The stability of **VU-1545** in other organic solvents has not been extensively reported. It is recommended to perform a stability assessment for any new solvent system.

Signaling Pathways

Understanding the signaling pathways modulated by **VU-1545** is essential for designing and interpreting experiments.

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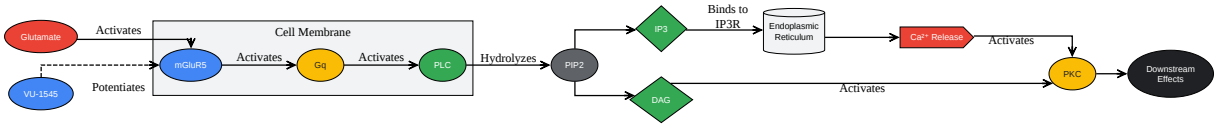

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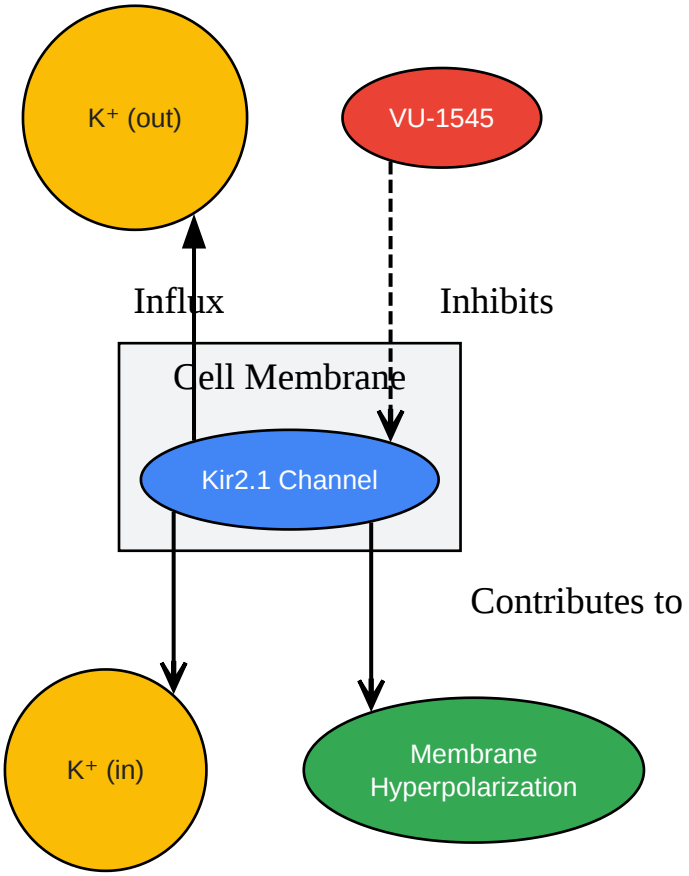
Caption: Simplified mGluR5 signaling pathway.



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Caption: Function of the Kir2.1 channel and its inhibition by **VU-1545**.

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Experimental Protocols

Protocol for Long-Term Stability Assessment of Solid VU-1545

This protocol outlines a method to assess the long-term stability of solid **VU-1545** under controlled conditions.

Workflow Diagram:

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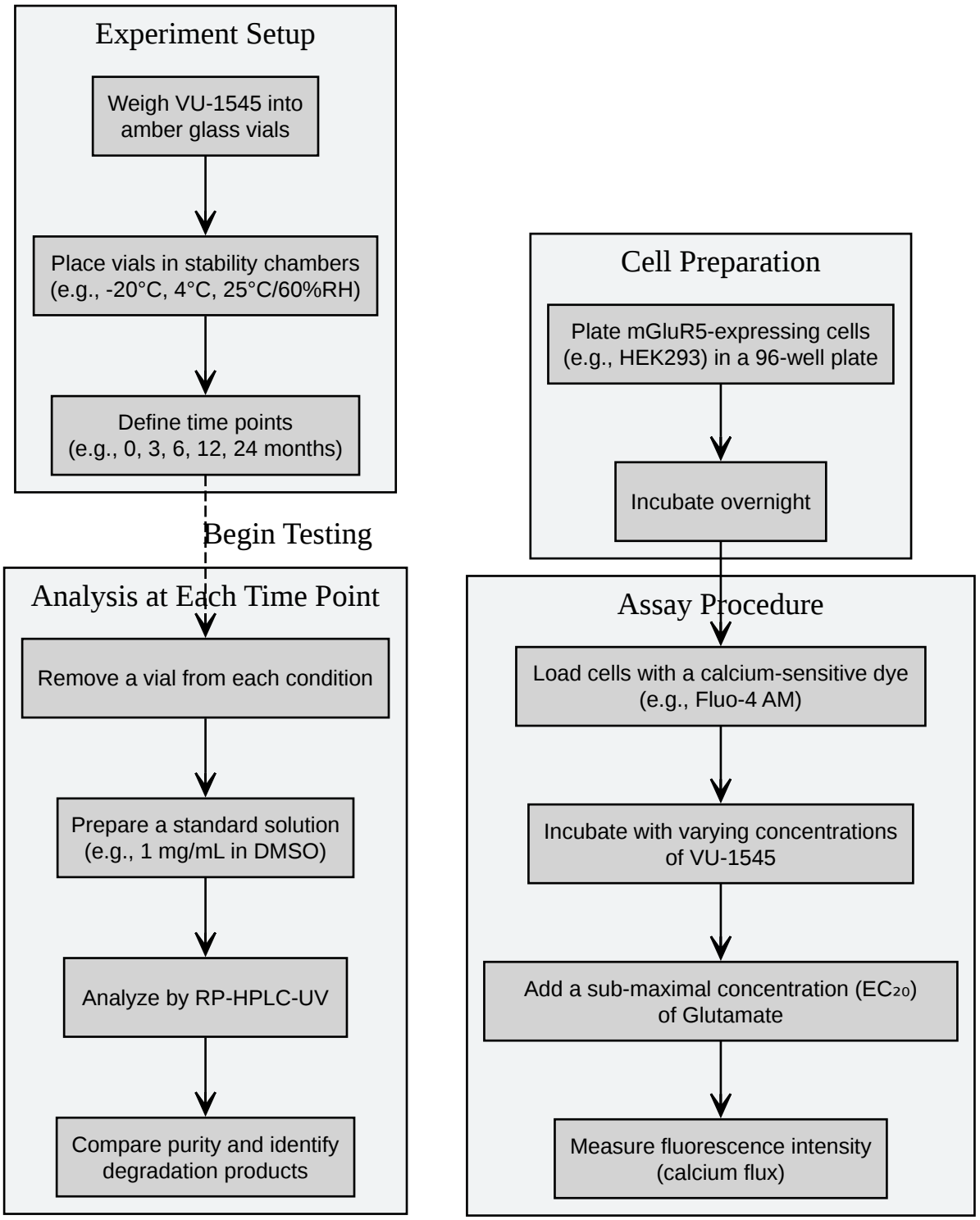

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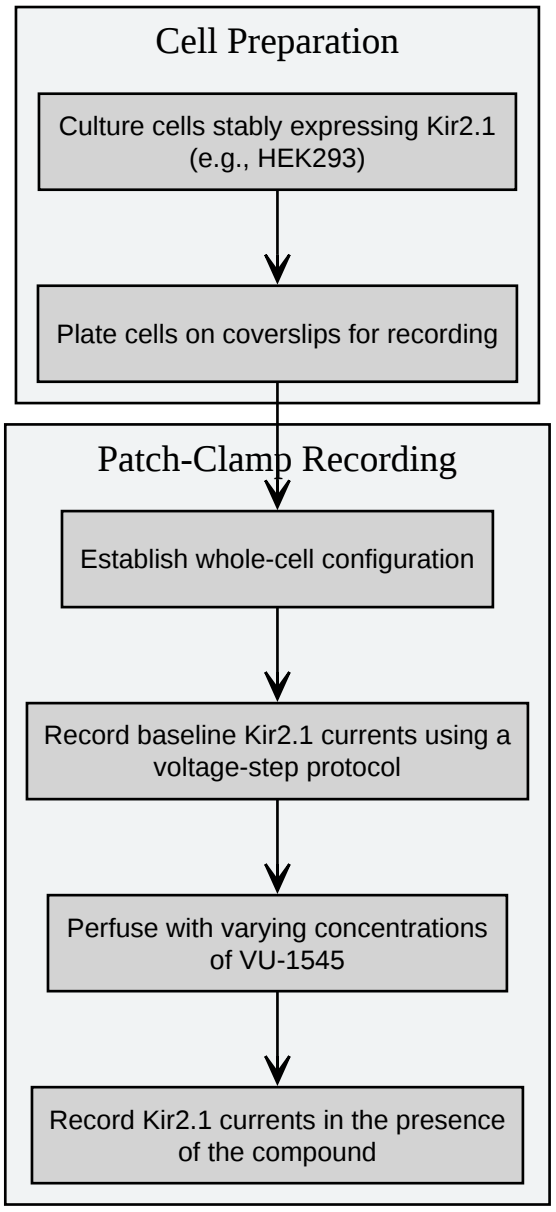

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